

2-methyl-1H-indol-4-amine structure and molecular weight.

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Compound of Interest

Compound Name: 2-methyl-1H-indol-4-amine

Cat. No.: B062234

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In-Depth Technical Guide: 2-methyl-1H-indol-4-amine

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-methyl-1H-indol-4-amine, a substituted indole derivative, holds potential as a valuable building block in medicinal chemistry and drug discovery. The indole scaffold is a privileged structure found in numerous biologically active compounds, including neurotransmitters, alkaloids, and pharmaceuticals. The presence of a methyl group at the 2-position and an amine group at the 4-position of the indole ring offers unique opportunities for chemical modification and exploration of structure-activity relationships. This technical guide provides a comprehensive overview of the available information on the structure, molecular weight, and other physicochemical properties of **2-methyl-1H-indol-4-amine**, along with a discussion of general synthetic strategies and the broader biological context of aminoindoles.

Chemical Structure and Molecular Properties

The chemical structure of **2-methyl-1H-indol-4-amine** is characterized by a bicyclic system consisting of a benzene ring fused to a pyrrole ring, with a methyl substituent at the C2 position and an amino group at the C4 position.

Molecular Structure:

Structure of **2-methyl-1H-indol-4-amine**

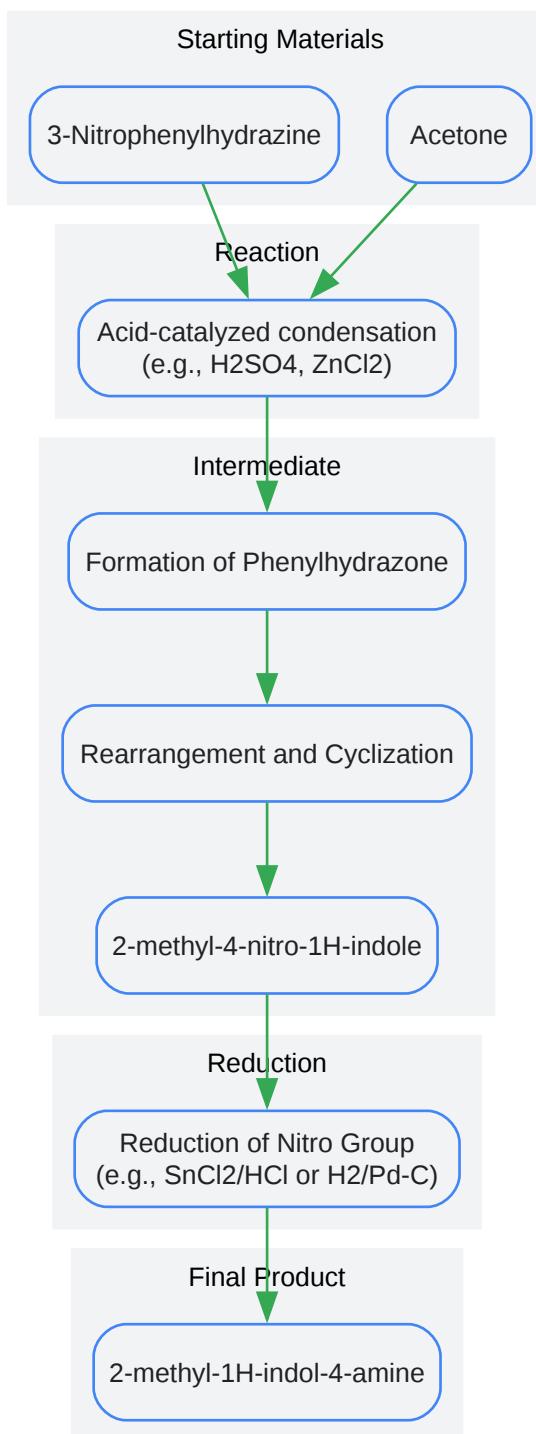
The key quantitative data for **2-methyl-1H-indol-4-amine** are summarized in the table below. It is important to note that while the molecular formula and weight are definitive, other physical properties like melting and boiling points are not readily available in published literature and may require experimental determination.

Property	Value	Source
CAS Number	182234-10-2	[1] [2] [3] [4]
Molecular Formula	C ₉ H ₁₀ N ₂	[4] [5]
Molecular Weight	146.19 g/mol	[5]
Purity	98% (as available from suppliers)	[6]
Physical State	Not available	[6]
Boiling Point	Not available	[6]
Melting Point	Not available	
Solubility	Not available	
Storage	Room temperature	[5]

Experimental Protocols: Synthesis

A specific, detailed experimental protocol for the synthesis of **2-methyl-1H-indol-4-amine** is not extensively documented in publicly available literature. However, based on established methods for the synthesis of substituted indoles, a plausible synthetic route can be proposed. A common and versatile method is the Fischer indole synthesis.

Proposed Synthetic Workflow (Fischer Indole Synthesis):



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Generalized Fischer Indole Synthesis Workflow

Detailed Methodological Steps (Hypothetical):

- Formation of the Phenylhydrazone: (3-Nitrophenyl)hydrazine would be reacted with acetone in the presence of a catalytic amount of acid (e.g., acetic acid) in a suitable solvent like ethanol. The reaction mixture would be stirred, typically at room temperature, until the formation of the corresponding phenylhydrazone is complete, which can be monitored by thin-layer chromatography (TLC).
- Fischer Indole Synthesis: The isolated phenylhydrazone would then be subjected to cyclization under acidic conditions. This can be achieved using a variety of acids, such as sulfuric acid, polyphosphoric acid, or Lewis acids like zinc chloride. The mixture is typically heated to facilitate the[1][1]-sigmatropic rearrangement and subsequent cyclization to form the indole ring. This step would yield 2-methyl-4-nitro-1H-indole.
- Reduction of the Nitro Group: The final step involves the reduction of the nitro group at the 4-position to an amine. This is a standard transformation in organic synthesis and can be accomplished using various reducing agents. Common methods include the use of tin(II) chloride in hydrochloric acid, or catalytic hydrogenation with hydrogen gas and a palladium on carbon (Pd/C) catalyst.
- Purification: The final product, **2-methyl-1H-indol-4-amine**, would be purified using standard laboratory techniques such as extraction, followed by column chromatography or recrystallization to obtain the compound in high purity.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific studies in the scientific literature detailing the biological activity or the precise signaling pathways modulated by **2-methyl-1H-indol-4-amine**. However, the broader class of indole derivatives is known to exhibit a wide range of pharmacological properties, and this compound could serve as a key intermediate in the synthesis of novel therapeutic agents.

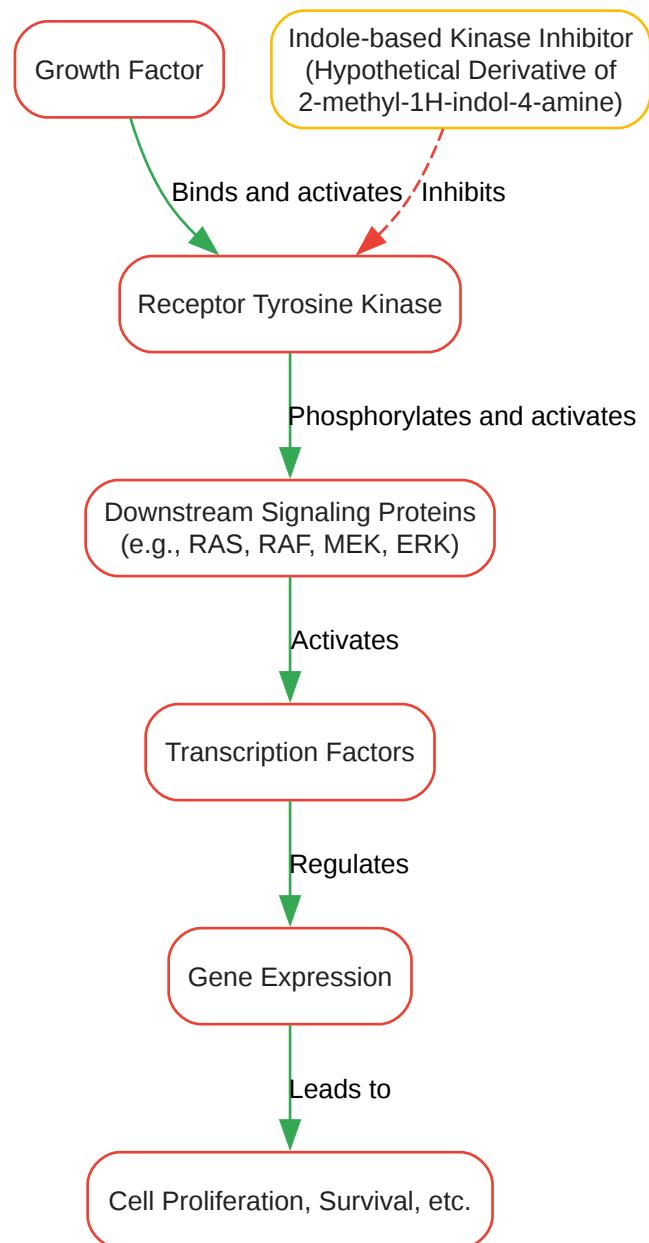
The indole nucleus is a core component of many biologically active molecules and is often considered a "privileged scaffold" in medicinal chemistry. The amino group at the 4-position provides a handle for further chemical modifications, allowing for the generation of a library of derivatives for screening against various biological targets.

Potential Areas of Pharmacological Interest:

- Neurotransmitter Receptor Modulation: The structural similarity of the indole core to serotonin suggests that derivatives of **2-methyl-1H-indol-4-amine** could potentially interact with serotonin receptors or other neurotransmitter systems in the central nervous system.
- Enzyme Inhibition: Many indole-containing compounds are known to be potent inhibitors of various enzymes, such as kinases, which are critical in cell signaling pathways. The specific substitution pattern of **2-methyl-1H-indol-4-amine** could be explored for the development of targeted enzyme inhibitors.
- Antimicrobial and Antiviral Agents: The indole scaffold is present in several natural and synthetic compounds with antimicrobial and antiviral activities.

Illustrative Signaling Pathway Involving Indole Derivatives (General):

While no specific pathway for **2-methyl-1H-indol-4-amine** is known, the following diagram illustrates a generalized kinase signaling pathway, a common target for indole-based inhibitors in drug development.



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Generalized Kinase Signaling Pathway Targeted by Indole Derivatives

Conclusion

2-methyl-1H-indol-4-amine is a chemical entity with significant potential for the development of novel, biologically active compounds. While specific experimental data on its physical properties and biological functions are currently limited in the public domain, its structural features make it an attractive starting point for medicinal chemistry campaigns. The general

synthetic strategies outlined in this guide provide a foundation for its preparation in a laboratory setting. Further research into the synthesis of its derivatives and their subsequent biological evaluation is warranted to fully explore the therapeutic potential of this indole scaffold. Professionals in drug development are encouraged to consider this molecule as a versatile building block for creating new chemical entities targeting a range of diseases.

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